

# Application Notes and Protocols for MtTMPK-IN-

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### Introduction

MtTMPK-IN-7 is a non-nucleoside inhibitor of Mycobacterium tuberculosis thymidylate kinase (MtbTMPK). MtbTMPK is a critical enzyme in the pyrimidine salvage pathway of M. tuberculosis, responsible for the phosphorylation of deoxythymidine monophosphate (dTMP) to deoxythymidine diphosphate (dTDP). This pathway is essential for the synthesis of thymidine triphosphate (dTTP), a necessary precursor for DNA replication and repair.[1][2] The low sequence homology between MtbTMPK and human thymidylate kinase makes it an attractive target for the development of selective anti-tuberculosis agents.[3][4][5] MtTMPK-IN-7 has demonstrated moderate inhibitory activity against the MtbTMPK enzyme and potent activity against M. tuberculosis in cellular assays, with no significant cytotoxicity against mammalian cells. These application notes provide detailed protocols for the use of MtTMPK-IN-7 in a laboratory setting.

### **Quantitative Data Summary**

The following table summarizes the key quantitative data for MtTMPK-IN-7.

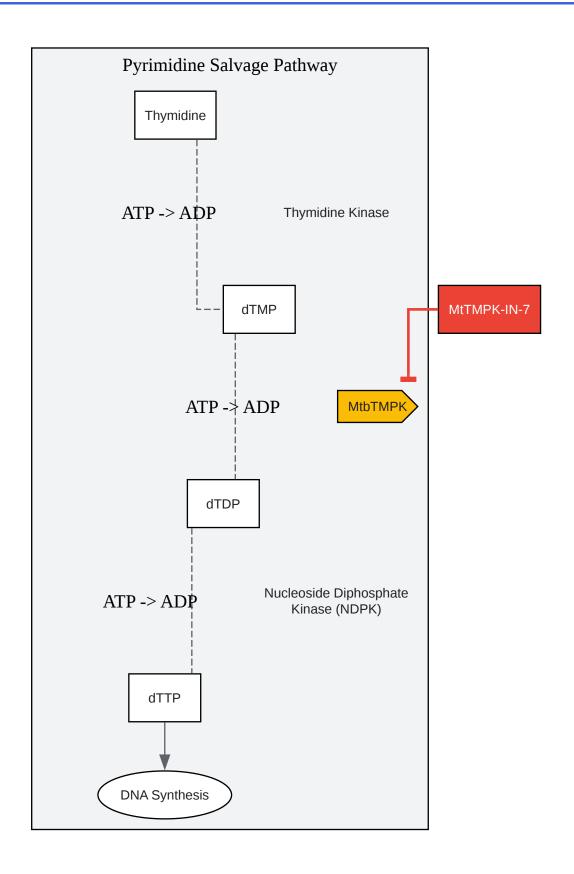


Parameter	Value	Species/Cell Line	Reference
IC50 (MtbTMPK)	47 μΜ	M. tuberculosis	
MIC	2.3 - 4.7 μΜ	M. tuberculosis H37Rv	
Cytotoxicity (IC50)	No significant cytotoxicity observed	Not specified	_

## **Signaling Pathway**

The following diagram illustrates the role of MtbTMPK in the M. tuberculosis DNA synthesis pathway and the inhibitory action of **MtTMPK-IN-7**.





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Caption: MtbTMPK pathway and MtTMPK-IN-7 inhibition.



# **Experimental Protocols**MtbTMPK Enzymatic Inhibition Assay

This protocol is adapted from a standard spectrophotometric assay used to measure the kinase activity of MtbTMPK.

Workflow:

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